

Application Notes and Protocols for Studying PIKFYVE-Dependent Trafficking with AMG28

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Compound of Interest

Compound Name: AMG28

Cat. No.: B15580836

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Introduction

PIKFYVE (Phosphatidylinositol-3-Phosphate 5-Kinase) is a crucial lipid kinase that plays a central role in regulating intracellular membrane trafficking. It catalyzes the synthesis of phosphatidylinositol-3,5-bisphosphate (PtdIns(3,5)P₂) from phosphatidylinositol-3-phosphate (PtdIns3P), a key signaling lipid in the endolysosomal system. PtdIns(3,5)P₂ is essential for the maturation of endosomes, lysosomes, and autophagosomes, and for maintaining their homeostasis.[1][2][3] Dysregulation of PIKFYVE activity has been implicated in various diseases, including cancer, neurodegenerative disorders, and autoimmune diseases.[4]

AMG28 is a potent and highly selective inhibitor of PIKFYVE, offering a powerful tool for elucidating the multifaceted roles of this kinase in cellular processes. These application notes provide detailed protocols for utilizing **AMG28** to study PIKFYVE-dependent trafficking pathways, including endosomal maturation and autophagy.

AMG28: A Potent and Selective PIKFYVE Inhibitor

AMG28 is a small molecule inhibitor characterized by its high potency and narrow kinome-wide selectivity for PIKFYVE. This specificity makes it an ideal chemical probe to investigate the cellular functions of PIKFYVE with minimal off-target effects.

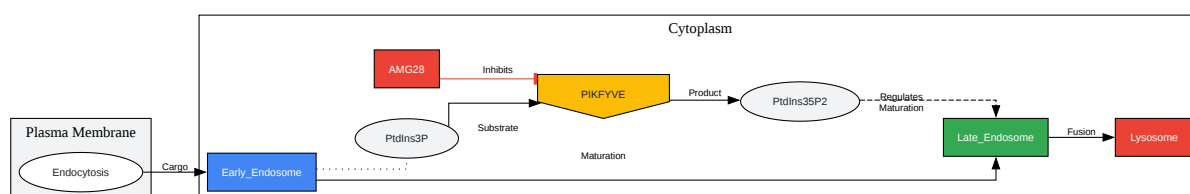
Quantitative Data for AMG28

Parameter	Value	Reference
PIKFYVE IC50	2.2 nM	[5]
Selectivity	Narrow kinome-wide selectivity	[5]

Signaling Pathways and Experimental Workflows

PIKFYVE Signaling Pathway in Endosomal Trafficking

PIKFYVE is a key regulator of the endosomal pathway, influencing the transition from early to late endosomes and ultimately to lysosomes. Its product, PtdIns(3,5)P2, is critical for the fission and fusion events that govern the movement of cargo through these compartments. Inhibition of PIKFYVE with **AMG28** is expected to disrupt this pathway, leading to the accumulation of enlarged endosomes and lysosomes.[2]

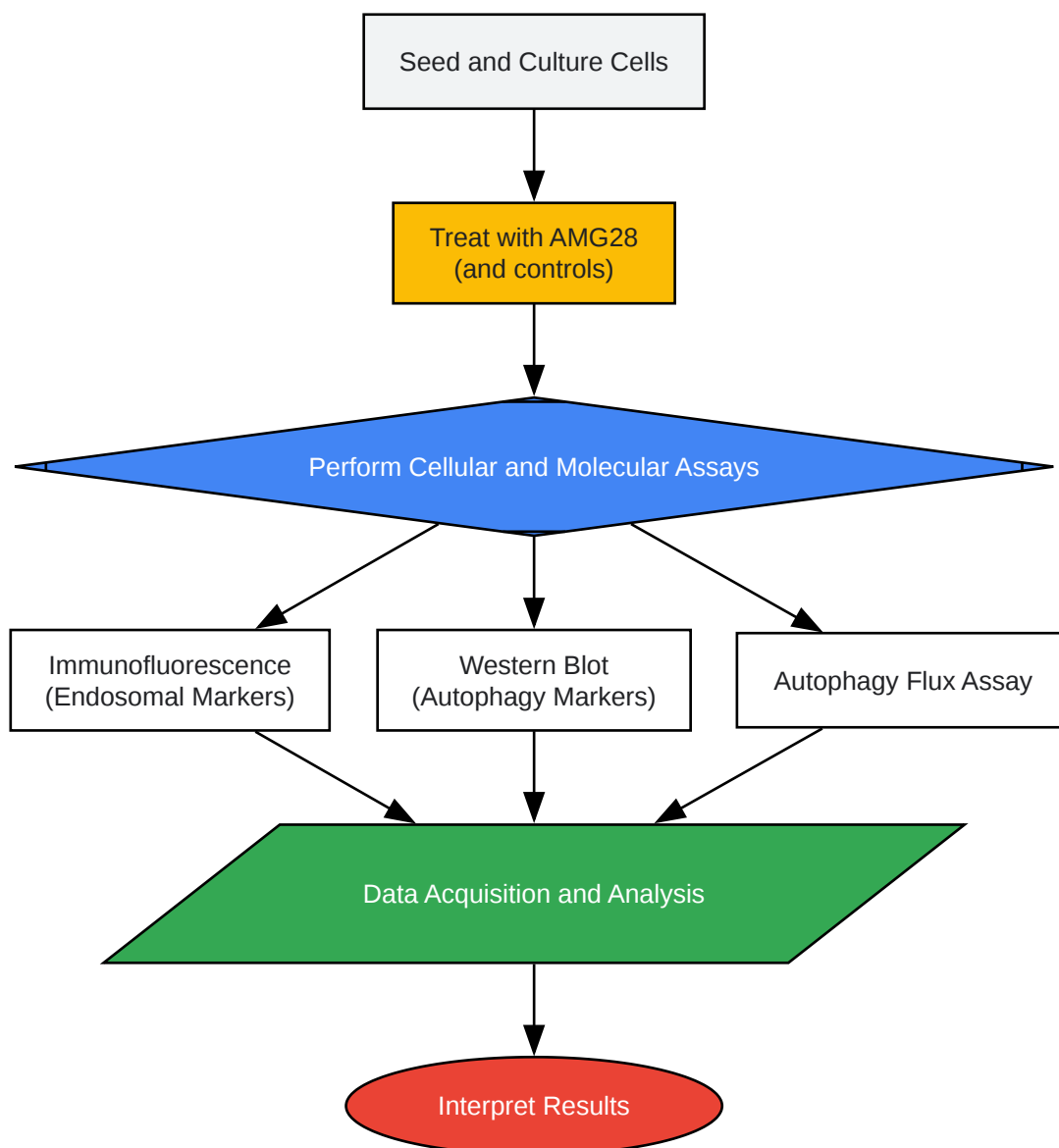


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Caption: PIKFYVE converts PtdIns3P to PtdIns(3,5)P2, regulating endosomal maturation.

Experimental Workflow for Studying PIKFYVE Inhibition

A typical workflow to investigate the effects of **AMG28** on PIKFYVE-dependent trafficking involves treating cells with the inhibitor and then assessing changes in the morphology and function of endosomes, lysosomes, and autophagosomes using various cellular and molecular biology techniques.



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